Application of 2-Hydroxy Probenecid in Drug Interaction Studies: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxy Probenecid*
CAS No.:	*28242-02-6*
Cat. No.:	*B589087*

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Authored by a Senior Application Scientist

This document provides a detailed guide on the application of Probenecid and its metabolites, with a focus on its relevance in drug-drug interaction (DDI) studies. While the specific entity "**2-Hydroxy Probenecid**" is a known metabolite, the vast body of research centers on the parent compound, Probenecid, as the active agent in modulating drug transport. This guide will therefore focus on Probenecid as the primary tool for DDI studies, while also exploring the current understanding of its metabolites.

Introduction: The Critical Role of Renal Transporters in Drug Disposition

The kidneys play a pivotal role in the excretion of drugs and their metabolites from the body. This process is not merely passive filtration; it involves a suite of specialized transporter proteins that actively secrete substances from the blood into the urine. Among the most critical of these are the Organic Anion Transporters 1 (OAT1) and 3 (OAT3), located on the basolateral

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membrane of renal proximal tubule cells.[1][2] These transporters are responsible for the uptake of a wide array of clinically important drugs from the bloodstream into the renal cells, the first step in their active secretion.

Given their broad substrate specificity, OAT1 and OAT3 are frequent sites of drug-drug interactions. When two drugs are co-administered, one may act as an inhibitor of these transporters, thereby blocking the renal clearance of the other (the "victim" drug).[3] This inhibition can lead to elevated plasma concentrations of the victim drug, potentially causing toxicity.[3] Therefore, understanding the potential for a new chemical entity (NCE) to be a substrate or inhibitor of OAT1 and OAT3 is a critical component of non-clinical and clinical drug development, as mandated by regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA).[4]

Probenecid has long been recognized as a potent, competitive inhibitor of OAT1 and OAT3 and serves as a classical tool in DDI studies to probe the involvement of these pathways in a drug's disposition.[5][6]

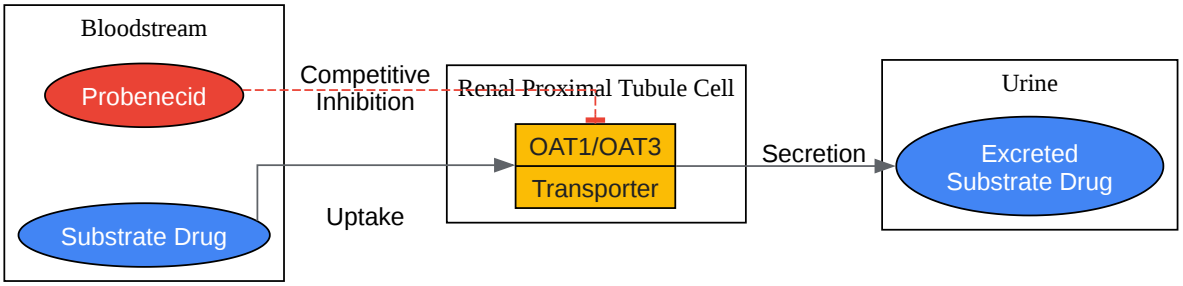
Mechanism of Action: Probenecid as an OAT1/OAT3 Inhibitor

Probenecid exerts its effect by competing with other organic anions for the binding sites on OAT1 and OAT3 transporters.[6] By occupying these sites, Probenecid effectively reduces the uptake and subsequent renal secretion of co-administered drugs that are substrates of these transporters. This leads to a decrease in the renal clearance and an increase in the plasma exposure (AUC) and half-life of the affected drug.[6]

Historically, this very mechanism was exploited to increase the efficacy of penicillin during World War II, by prolonging its circulation time.[7] Today, this principle is applied in DDI studies to determine if an investigational drug's elimination is dependent on OAT1 or OAT3.

Diagram of Probenecid's Mechanism of Action

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Caption: Probenecid competitively inhibits OAT1/OAT3 transporters.

Probenecid Metabolism and the Role of its Metabolites

Probenecid is extensively metabolized in the body, primarily through two pathways: oxidation of its alkyl side chains and conjugation with glucuronic acid.[5] The oxidation process leads to the formation of hydroxylated metabolites, such as p-(2-hydroxypropyl-N-propylsulfamoyl)benzoic acid, which can be considered a form of "**2-Hydroxy Probenecid**".[5]

A critical question in DDI studies is whether the metabolites of a perpetrator drug also contribute to the observed interaction. While Probenecid itself is a well-characterized OAT1/OAT3 inhibitor, there is a notable lack of publicly available data on the specific inhibitory potency (e.g., IC50 or Ki values) of its hydroxylated metabolites against these transporters.

However, one study has identified that "Probenecid acyl β-D-glucuronide" does act as an inhibitor of both OAT1 and OAT3. This suggests that the glucuronide conjugate may contribute to the overall in vivo inhibitory effect of Probenecid.

Key Considerations:

- Primary Inhibitor: For the purpose of designing and interpreting DDI studies, the parent Probenecid molecule should be considered the primary and most well-characterized inhibitor.

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- Metabolite Contribution: The contribution of the acyl glucuronide metabolite to the overall DDI effect is plausible, but the activity of the hydroxylated metabolites remains largely uncharacterized in the scientific literature.
- Future Research: Further in vitro studies are warranted to determine the IC50 values of the major hydroxylated metabolites of Probenecid to fully elucidate their potential role in clinical DDIs.

Quantitative Data: Inhibitory Potency of Probenecid

The inhibitory potency of Probenecid against OAT1 and OAT3 has been determined in numerous in vitro studies. This data is crucial for designing experiments and for interpreting clinical DDI results.

Transporter	Inhibitor	IC50 / Ki (μM)	Reference
Human OAT1	Probenecid	4.3 - 12.1 (Ki)	
Human OAT3	Probenecid	1.3 - 9.0 (Ki)	
Human OAT1	Probenecid acyl β-D-glucuronide	130 (Ki)	
Human OAT3	Probenecid acyl β-D-glucuronide	19.9 (Ki)	

Note: IC50 and Ki values can vary depending on the experimental system and conditions.

Experimental Protocols

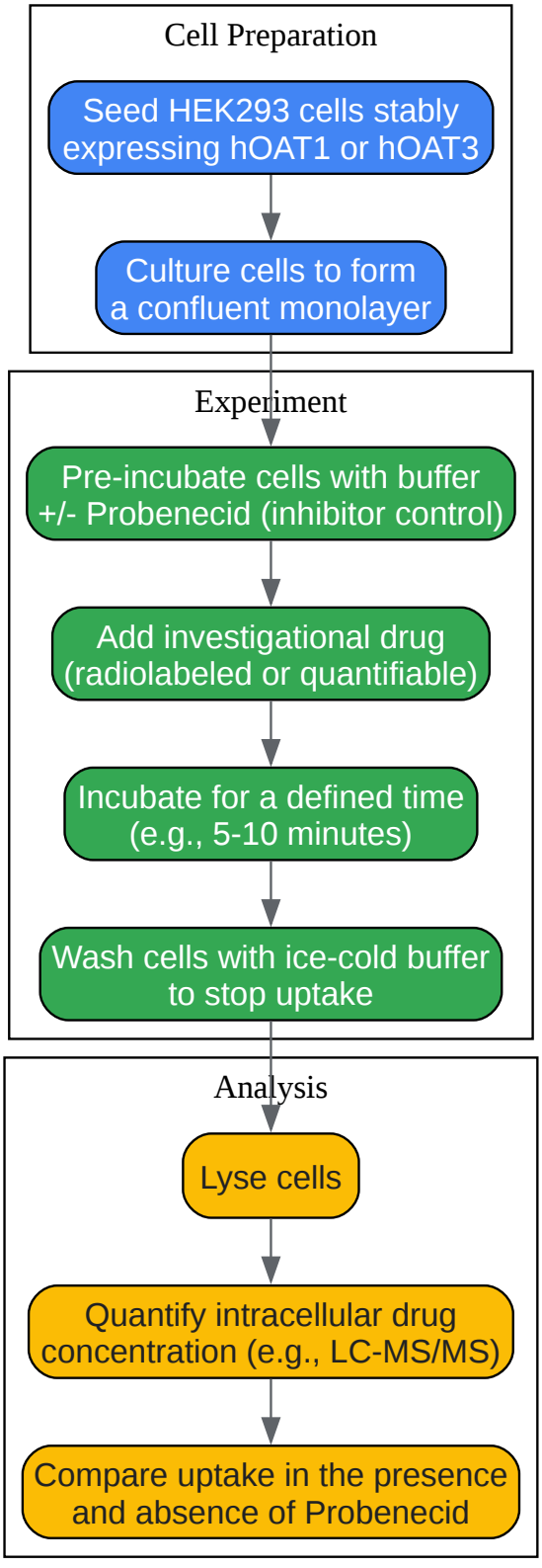
The following protocols provide a framework for conducting in vitro and in vivo DDI studies using Probenecid to investigate the role of OAT1 and OAT3 in the disposition of an investigational drug.

In Vitro OAT1/OAT3 Inhibition Assay

This protocol is designed to determine if an investigational drug is a substrate of OAT1 and/or OAT3 using Probenecid as a known inhibitor.

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Workflow for In Vitro OAT1/OAT3 Inhibition Assay



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Caption: Step-by-step workflow for the in vitro inhibition assay.

Detailed Steps:

- Cell Culture:
  - Use human embryonic kidney (HEK293) cells or other suitable host cells stably transfected with human OAT1 (SLC22A6) or OAT3 (SLC22A8).
  - Seed the cells in 24- or 48-well plates and culture until a confluent monolayer is formed.
- Uptake Experiment:
  - Wash the cell monolayers with a pre-warmed Krebs-Henseleit buffer (or similar physiological buffer).
  - Pre-incubate the cells for 10-15 minutes in the buffer. For the inhibition arm, include a known concentration of Probenecid (e.g., 100 µM).
  - Initiate the uptake by adding the investigational drug (at a concentration below its Km, if known) to the wells.
  - Incubate for a short, linear uptake period (typically 2-10 minutes) at 37°C.
  - Terminate the uptake by rapidly aspirating the drug-containing buffer and washing the cells multiple times with ice-cold buffer.
- Quantification and Analysis:
  - Lyse the cells using a suitable lysis buffer (e.g., containing 0.1% Triton X-100).
  - Quantify the intracellular concentration of the investigational drug using a validated analytical method (e.g., LC-MS/MS or scintillation counting if a radiolabeled drug is used).
  - Calculate the uptake rate (e.g., in pmol/mg protein/min).
  - Compare the uptake rate in the presence and absence of Probenecid. A significant reduction in uptake in the presence of Probenecid indicates that the investigational drug is

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a substrate of the respective OAT transporter.

In Vivo Clinical DDI Study

This protocol outlines a typical clinical study design to assess the effect of Probenecid on the pharmacokinetics of an investigational drug.

Study Design:

- A randomized, open-label, two-period, crossover study in healthy volunteers is a common design.
- Period 1: Subjects receive a single dose of the investigational drug alone.
- Washout Period: A sufficient time (at least 5 half-lives of the investigational drug) is allowed for drug clearance.
- Period 2: Subjects receive Probenecid (the perpetrator drug) for a sufficient duration to achieve steady-state concentrations, and then receive a single dose of the investigational drug (the victim drug) co-administered with Probenecid.

Key Procedures:

- Dosing:
  - Investigational Drug: Administer a single, clinically relevant dose.
  - Probenecid: A typical dosing regimen is 500 mg to 1 g administered twice daily for several days to ensure steady-state is reached before co-administration with the investigational drug.
- Pharmacokinetic Sampling:
  - Collect serial blood samples at predefined time points before and after dosing of the investigational drug in both periods (e.g., pre-dose, and at 0.5, 1, 2, 4, 6, 8, 12, 24, 48, and 72 hours post-dose).
  - Process blood samples to obtain plasma and store frozen until analysis.

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- Bioanalysis:
  - Develop and validate a sensitive and specific bioanalytical method (e.g., LC-MS/MS) for the quantification of the investigational drug in plasma.
- Data Analysis:
  - Calculate pharmacokinetic parameters for the investigational drug in both periods, including:
    - Maximum plasma concentration (Cmax)
    - Time to maximum plasma concentration (Tmax)
    - Area under the plasma concentration-time curve from time zero to the last measurable concentration (AUC0-t)
    - Area under the plasma concentration-time curve extrapolated to infinity (AUC0-inf)
    - Terminal half-life (t1/2)
  - Determine the geometric mean ratios (GMRs) and 90% confidence intervals for Cmax and AUC of the investigational drug with and without Probenecid.
  - A significant increase in the AUC and/or Cmax of the investigational drug when co-administered with Probenecid provides evidence of a clinically relevant DDI mediated by the inhibition of renal transporters like OAT1 and OAT3.

Conclusion and Future Directions

Probenecid remains an indispensable tool in the field of drug development for elucidating the role of OAT1 and OAT3 in the renal clearance of new chemical entities. Its well-characterized inhibitory profile provides a reliable method for assessing the potential for clinically significant drug-drug interactions.

While the parent drug, Probenecid, is the primary focus of these studies, the role of its metabolites is an emerging area of interest. The finding that Probenecid acyl β-D-glucuronide also inhibits OAT1 and OAT3 highlights the importance of considering the activity of

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metabolites in DDI predictions. Future research should aim to fully characterize the inhibitory potential of all major metabolites of Probenecid, including the hydroxylated forms, to refine our understanding of its overall in vivo effects. This will ultimately lead to more accurate predictions of drug interactions and enhance the safety of new medicines.

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